

Solubility of (R)-(-)-1,2-Diaminopropane Sulfate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: (R)-(-)-1,2-Diaminopropane sulfate

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Abstract

This technical guide addresses the solubility of **(R)-(-)-1,2-Diaminopropane sulfate** in organic solvents. Despite a comprehensive search of scientific literature and chemical databases, specific quantitative solubility data for this compound in various organic solvents remains largely unavailable. This guide, therefore, provides a summary of the qualitative solubility information for the parent compound, 1,2-diaminopropane, and general principles governing the solubility of amine salts. Furthermore, a detailed, generalized experimental protocol for determining the solubility of a compound like **(R)-(-)-1,2-Diaminopropane sulfate** is presented, along with a workflow diagram to guide researchers in generating this critical data in their own laboratories.

Introduction

(R)-(-)-1,2-Diaminopropane is a chiral building block of significant interest in the synthesis of pharmaceuticals and other fine chemicals. Its sulfate salt is often utilized to facilitate handling and purification. A thorough understanding of its solubility in various organic solvents is crucial for process development, particularly in areas such as reaction engineering, crystallization, and formulation. However, a notable gap exists in the public domain regarding quantitative solubility data for **(R)-(-)-1,2-Diaminopropane sulfate**.

Qualitative Solubility Profile

While specific numerical data is not readily available, the solubility of **(R)-(-)-1,2-Diaminopropane sulfate** can be inferred from the known properties of its parent compound, 1,2-diaminopropane, and the general behavior of amine salts.

- **1,2-Diaminopropane (Free Base):** The free base, 1,2-diaminopropane, is a colorless liquid that is miscible with water and shows moderate solubility in polar organic solvents such as alcohols and ethers.^{[1][2]} Its solubility in non-polar solvents like hydrocarbons is expected to be lower.^[1]
- **Amine Salts:** In general, the salt form of an amine is significantly more polar than the free base. This increased polarity typically leads to higher solubility in polar solvents, especially water, and lower solubility in non-polar organic solvents.^[3] The sulfate salt of a diamine, such as **(R)-(-)-1,2-Diaminopropane sulfate**, would be expected to be quite polar and, therefore, more soluble in polar protic solvents (e.g., water, methanol, ethanol) than in non-polar or aprotic solvents. It is generally understood that predicting the exact solubility of amine salts without experimental data is challenging.^[4]

Quantitative Solubility Data

A comprehensive search of available literature and chemical databases did not yield specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **(R)-(-)-1,2-Diaminopropane sulfate** in common organic solvents. The following table is therefore presented as a template for researchers to populate with their own experimentally determined data.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Method	Reference
Methanol	Gravimetric	[Your Data]		
Ethanol	Gravimetric	[Your Data]		
Isopropanol	Gravimetric	[Your Data]		
Acetone	Gravimetric	[Your Data]		
Acetonitrile	Gravimetric	[Your Data]		
Dichloromethane	Gravimetric	[Your Data]		
Toluene	Gravimetric	[Your Data]		

Experimental Protocol for Solubility Determination

The following is a generalized gravimetric method for determining the solubility of a solid compound like **(R)-(-)-1,2-Diaminopropane sulfate** in an organic solvent. This method is adapted from established protocols for determining the solubility of organic salts.[\[5\]](#)[\[6\]](#)

4.1. Materials

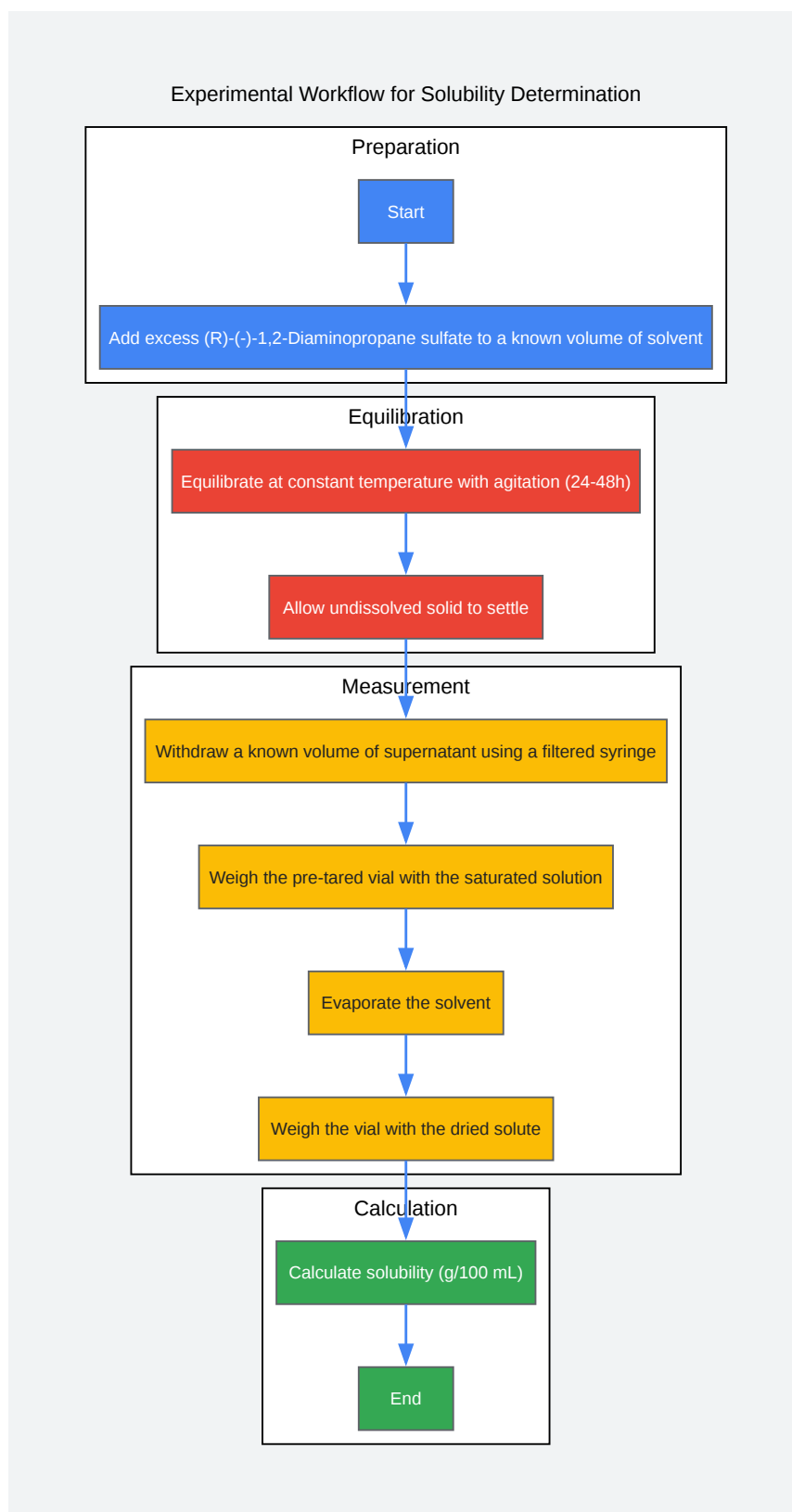
- **(R)-(-)-1,2-Diaminopropane sulfate** (solid)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker or magnetic stirrer with heating capabilities
- Calibrated thermometer
- Syringe filters (0.45 µm or smaller, compatible with the solvent)
- Pre-weighed vials
- Analytical balance
- Drying oven or vacuum oven

4.2. Procedure

- **Sample Preparation:** Add an excess amount of solid **(R)-(-)-1,2-Diaminopropane sulfate** to a known volume or mass of the chosen organic solvent in a sealed vial. The presence of excess solid is crucial to ensure that the solution reaches saturation.
- **Equilibration:** Place the vial in a thermostatically controlled shaker or on a stirring plate at the desired temperature. Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that the dissolution equilibrium is reached. Constant agitation is necessary.
- **Phase Separation:** Once equilibrium is reached, allow the solid to settle.
- **Sample Withdrawal:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated syringe to avoid premature crystallization upon cooling. Immediately filter the solution through a syringe filter into a pre-weighed vial.
- **Solvent Evaporation:** Weigh the vial containing the filtered saturated solution. Carefully evaporate the solvent from the vial using a gentle stream of nitrogen, a rotary evaporator, or by placing it in a drying oven at a temperature below the decomposition point of the solute.
- **Mass Determination:** Once the solvent is completely removed, re-weigh the vial containing the dry solute.
- **Calculation:** The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = [(\text{Mass of vial + solute}) - (\text{Mass of empty vial})] / (\text{Volume of supernatant withdrawn in mL}) * 100$$

4.3. Experimental Workflow Diagram



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Caption: Experimental workflow for the gravimetric determination of solubility.

Factors Influencing Solubility

The solubility of **(R)-(-)-1,2-Diaminopropane sulfate** in a given organic solvent is influenced by several factors:

- **Solvent Polarity:** As a salt, it will exhibit higher solubility in more polar solvents. The "like dissolves like" principle is paramount.
- **Temperature:** For most solid solutes, solubility increases with temperature. However, this relationship must be determined experimentally for each solvent system.
- **Hydrogen Bonding:** The ability of the solvent to act as a hydrogen bond donor or acceptor will significantly impact its ability to solvate the sulfate and ammonium ions.
- **Lattice Energy:** The strength of the crystal lattice of the sulfate salt will influence the energy required to dissolve it.

Conclusion

While quantitative solubility data for **(R)-(-)-1,2-Diaminopropane sulfate** in organic solvents is not readily available in the public domain, this guide provides a framework for researchers to understand its expected behavior and to determine this crucial physical property experimentally. The provided protocol and workflow diagram offer a practical starting point for generating reliable solubility data, which is essential for the effective use of this important chiral building block in research and development.

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